8-Oxa-4-azaspiro[2.6]nonane hydrochloride stability testing protocol

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Compound of Interest	
Compound Name:	*8-Oxa-4-azaspiro[2.6]nonane hydrochloride*
CAS No.:	*1803561-68-3*
Cat. No.:	*B1435510*

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Technical Support Center: 8-Oxa-4-azaspiro[2.6]nonane Hydrochloride

Ticket ID: STAB-PROTO-1803561

Status: Open

Assigned Specialist: Senior Application Scientist, Structural Chemistry Division

Executive Summary

You are working with **8-Oxa-4-azaspiro[2.6]nonane hydrochloride** (CAS: 1803561-68-3).[1][2][3] This is a specialized spirocyclic building block. Unlike flat aromatic scaffolds, this molecule possesses significant 3-dimensional complexity and ring strain due to the spiro-fusion of a cyclopropane ring (3-membered) and an oxepane-like (7-membered) system.

Critical Vulnerabilities Identified:

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- Ring Strain: The cyclopropane moiety is highly susceptible to acid-catalyzed ring opening.
- Detection: The molecule lacks a strong UV chromophore (no aromatic rings), making standard HPLC-UV (254 nm) invisible.
- Hygroscopicity: As a secondary amine hydrochloride salt, it is prone to moisture uptake, leading to deliquescence and hydrolysis.

Part 1: Physical Stability & Handling (The "Salt" Issues)

Q: My sample is clumping or turning into a gum. Is it degraded?

A: Not necessarily degraded, but physically compromised. This compound is a hydrochloride salt of a secondary amine. These are inherently hygroscopic. The "gumming" is likely deliquescence, where the salt absorbs enough atmospheric moisture to dissolve in itself.

- Immediate Action: Perform a Karl Fischer (KF) titration. If water content is >2% but purity (by LC-MS) is unchanged, it is a physical change.
- Prevention: Store in a desiccator at -20°C. Allow the vial to reach room temperature before opening to prevent condensation.

Q: Can I use standard glass vials for long-term storage?

A: Yes, but with a caveat. While Type I borosilicate glass is standard, the rubber septa are the weak point. Amine salts can interact with certain polymers, and moisture permeates through punctured septa.

- Recommendation: Use Teflon-lined screw caps. For stability studies, use heat-sealed glass ampoules for the most rigorous protection against moisture.

Part 2: Chemical Stability (The "Strain" Issues)

Q: I see new impurities appearing in my acidic mobile phase (0.1% TFA). Why?

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A: You are likely triggering acid-catalyzed ring opening. The spiro[2.6] system contains a cyclopropane ring. While the spiro-carbon is quaternary and sterically crowded, the methylene carbons of the cyclopropane ring are vulnerable to nucleophilic attack (by Cl^- or water) once the ring is activated by acid.

The Mechanism: Under strong acidic stress (or prolonged exposure to acidic mobile phases), the ring strain is released by cleavage of the cyclopropane, often leading to a chain-opened alkyl chloride or alcohol.

Visualization: Hypothesized Degradation Pathway

The following diagram illustrates the stress points and potential ring-opening mechanism.



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Caption: Acid-catalyzed ring opening of the cyclopropane moiety driven by relief of Bayer strain.

Part 3: Analytical Method Troubleshooting

Q: I injected 1 mg/mL but see no peaks on HPLC-UV. Is the column dead?

A: The column is fine; your detector is blind. This molecule is non-chromophoric. It has no conjugated pi-systems (double bonds/aromatics) to absorb UV light at 254 nm. It might show weak end-absorption at 200-210 nm, but this region is noisy and non-specific.

Q: What detection method should I use?

A: You must switch detection modes.

- Option A (Recommended): Charged Aerosol Detection (CAD) or ELSD. These are "universal" detectors that respond to mass, not light absorption. They are ideal for amine salts.

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- Option B (LC-MS): Use Single Ion Monitoring (SIM) in Positive Mode (ESI+). Look for $[M+H]^+$ = 128.1 (Free base mass + 1).
- Option C (Derivatization): If you must use UV, react the sample with Fmoc-Cl or Benzoyl Chloride pre-column. This attaches a UV-active tag to the secondary amine.

Summary of Analytical Parameters

Parameter	Recommendation	Rationale
Column	C18 or Phenyl-Hexyl (3µm or sub-2µm)	Standard retention for polar amines. Phenyl-Hexyl offers better selectivity for spiro-isomers.
Mobile Phase A	10mM Ammonium Bicarbonate (pH 7.4)	Avoid strong acids (TFA) to prevent on-column degradation. Basic pH keeps amine uncharged for better retention.
Mobile Phase B	Acetonitrile	Standard organic modifier.
Detector	CAD / ELSD / MS (ESI+)	Molecule is UV-inactive.
Column Temp	30°C	Avoid high heat (>40°C) to minimize thermal degradation during analysis.

Part 4: The Stability Protocol (Step-by-Step)

This protocol is designed to be a self-validating system compliant with ICH Q1A(R2) principles, adapted for a labile spirocyclic amine.

Phase 1: Stress Testing (Forced Degradation)

Goal: Determine the intrinsic stability and identify degradation products.[4]

- Preparation: Prepare a 1 mg/mL stock solution in water/acetonitrile (50:50).

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- Conditions:
  - Acid Hydrolysis: 0.1 N HCl, 60°C, 24 hours. (Expect degradation).
  - Base Hydrolysis: 0.1 N NaOH, 60°C, 24 hours. (Check for free base volatility).
  - Oxidation: 3% H_2O_2, Room Temp, 4 hours. (Check for N-oxide).
  - Thermal: Solid state, 80°C, 7 days.
- Analysis: Analyze via LC-MS to identify masses of degradants.

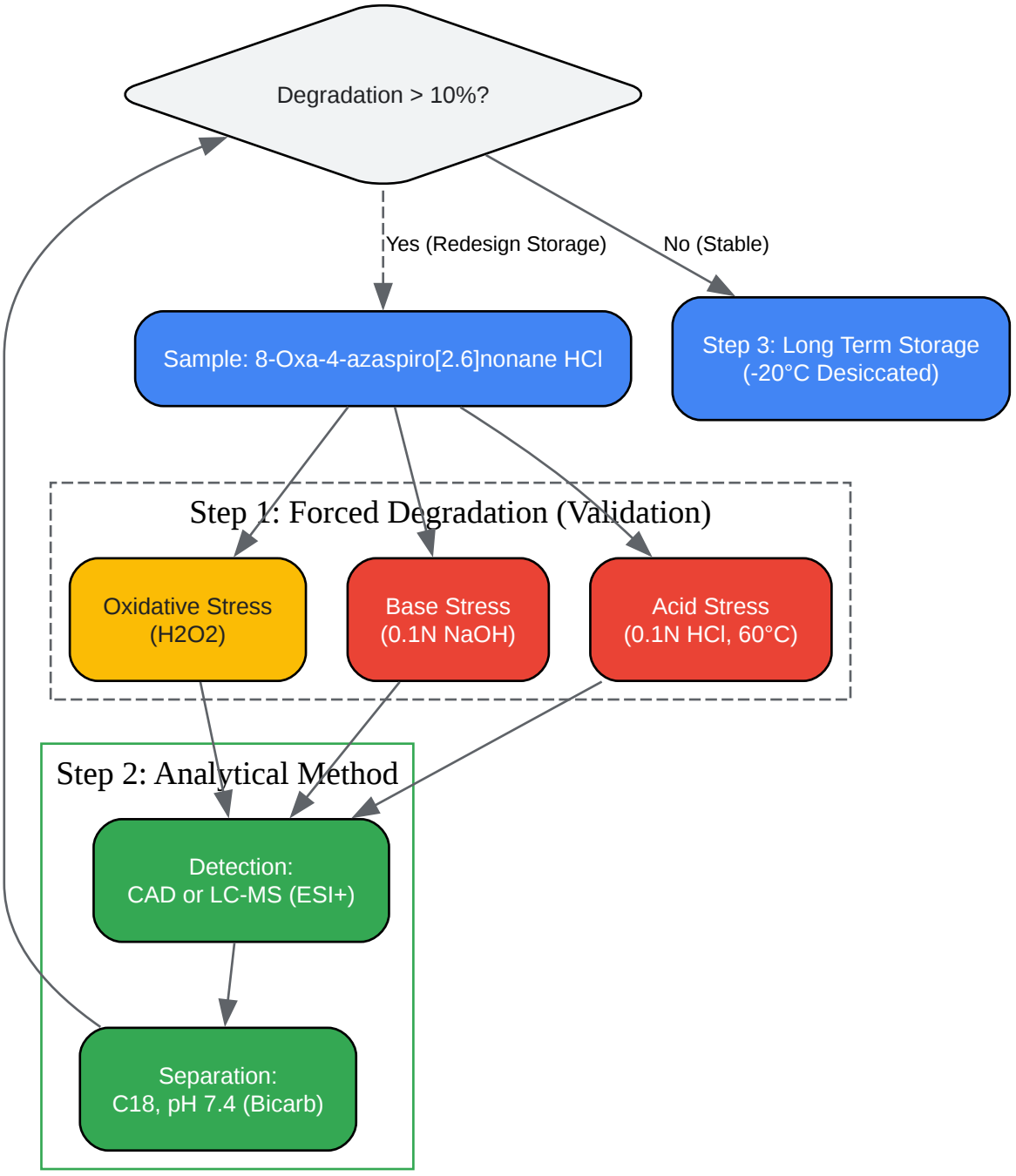
Phase 2: Formal Stability Study

Goal: Shelf-life determination.[5]

- Storage Conditions:
  - Long-term: -20°C (Recommended for building blocks).
  - Accelerated: 25°C / 60% RH.
  - Stress: 40°C / 75% RH (Likely to fail, but establishes limits).
- Timepoints: T=0, 1 month, 3 months, 6 months.
- Testing Criteria: Appearance, Purity (CAD/MS), Water Content (KF).

Visualization: Stability Testing Workflow

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Caption: Integrated workflow for stress testing and analytical method selection.

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